

# Technical Guide: Physical Properties of BnO-PEG4-OH

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## Compound of Interest

Compound Name: BnO-PEG4-OH

Cat. No.: B1666790

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **BnO-PEG4-OH** (Tetraethylene glycol monobenzyl ether). It is intended to be a comprehensive resource for laboratory professionals, offering available data, standardized experimental protocols for property determination, and a visualization of its application in PROTAC synthesis.

## Core Physical and Chemical Properties

**BnO-PEG4-OH** is a monodispersed polyethylene glycol (PEG) derivative containing a benzyl ether protecting group and a terminal hydroxyl group. These features make it a valuable bifunctional linker in bioconjugation and drug development, particularly in the synthesis of Proteolysis Targeting Chimeras (PROTACs).<sup>[1][2]</sup>

## Data Presentation: Physical Properties of BnO-PEG4-OH

The following table summarizes the available quantitative data for **BnO-PEG4-OH**. It is important to note that some physical properties are not widely reported in commercial or academic literature. In such cases, standardized experimental protocols are provided in the subsequent section.

Property	Value	Source(s)
CAS Number	86259-87-2	[1][2][3][4][5][6]
Molecular Formula	C15H24O5	[1][2][4][5][6]
Molecular Weight	284.35 g/mol	[1][2][4][5][6]
Appearance	Colorless to light yellow liquid	[2]
Density	1.090 g/cm <sup>3</sup>	[2]
1.1 ± 0.1 g/cm <sup>3</sup>	[5]	
Boiling Point	170-174 °C (at 25 Torr)	[5]
398.714 °C (at 760 mmHg)	[5]	
Melting Point	Not available (liquid at room temp.)	
Refractive Index	1.500	[5]
Solubility	DMSO: 100 mg/mL (351.68 mM)	[2]
Purity	≥95%	[4]

## Experimental Protocols

Detailed methodologies for determining key physical properties of liquid compounds like **BnO-PEG4-OH** are provided below. These are generalized standard procedures that can be adapted for this specific substance.

### Determination of Density

The density of a liquid is its mass per unit volume. For a viscous liquid like a PEG derivative, a positive displacement method or a standard mass-per-volume measurement can be employed.

Methodology:

- Apparatus: An analytical balance, a volumetric flask or pycnometer (e.g., 5 mL or 10 mL), and a thermometer.
- Procedure: a. Ensure the volumetric flask/pycnometer is clean and completely dry. Measure and record its empty mass ( $m_1$ ) on the analytical balance.<sup>[7][8]</sup> b. Carefully fill the flask with **BnO-PEG4-OH** up to the calibration mark. Use a pipette to add the final amount to avoid overfilling. Ensure there are no air bubbles. c. Measure and record the mass of the filled flask ( $m_2$ ).<sup>[9]</sup> d. Record the temperature of the liquid, as density is temperature-dependent.
- Calculation:
  - Mass of the liquid ( $m$ ) =  $m_2 - m_1$
  - Volume of the liquid ( $V$ ) = Volume of the flask (e.g., 5.00 mL)
  - Density ( $\rho$ ) =  $m / V$

## Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. The Thiele tube method is a common and effective technique for determining the boiling point of small quantities of a liquid.<sup>[10]</sup>

### Methodology:

- Apparatus: A Thiele tube, mineral oil, a thermometer, a small test tube (Durham tube), a capillary tube (sealed at one end), and a heat source (Bunsen burner or hot plate).
- Procedure: a. Add a small amount (0.5-1 mL) of **BnO-PEG4-OH** to the small test tube. b. Place the capillary tube into the test tube with the open end down.<sup>[10]</sup> c. Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb. d. Place the assembly into the Thiele tube filled with mineral oil, ensuring the oil level is above the sample but below the opening of the test tube. e. Heat the side arm of the Thiele tube gently.<sup>[10]</sup> As the temperature rises, a stream of bubbles will emerge from the capillary tube. f. When a steady stream of bubbles is observed, remove the heat. g. The liquid will begin to cool. The boiling point is the temperature at which the bubbling stops and the liquid

just begins to enter the capillary tube.<sup>[11]</sup> Record this temperature. h. Record the atmospheric pressure, as boiling point is pressure-dependent.

## Determination of Refractive Index

The refractive index is a dimensionless number that describes how fast light travels through the material. It is a characteristic property of a substance and is often used to assess purity.

Methodology:

- Apparatus: An Abbe refractometer and a constant temperature water bath.
- Procedure: a. Calibrate the refractometer using a standard liquid with a known refractive index (e.g., distilled water). b. Ensure the prism of the refractometer is clean and dry. c. Apply a few drops of **BnO-PEG4-OH** to the surface of the prism. d. Close the prisms and allow the sample to equilibrate to the desired temperature (typically 20°C or 25°C), which can be maintained by the circulating water bath. e. Look through the eyepiece and adjust the knob until the light and dark fields converge into a sharp, single line. f. Adjust the compensator to remove any color fringes. g. Read the refractive index value from the scale.<sup>[12]</sup>

## Determination of Solubility Profile

A qualitative solubility test provides valuable information about the polarity and potential solvent systems for a compound.

Methodology:

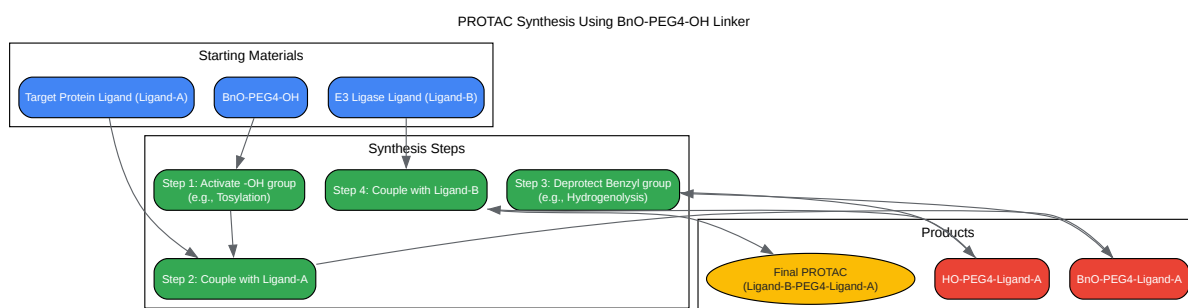
- Apparatus: Small test tubes, a vortex mixer (optional), and a selection of common laboratory solvents.
- Procedure: a. Place a small, measured amount of **BnO-PEG4-OH** (e.g., 10 mg) into a series of clean, dry test tubes.<sup>[13]</sup> b. To each tube, add a small volume (e.g., 0.5 mL) of a different solvent.<sup>[13]</sup> Solvents to test should include:
  - Water
  - Ethanol
  - Methanol
  - Dichloromethane (DCM)

- Ethyl Acetate
- Hexanes
- Acetonitrile
- Dimethylformamide (DMF) c. Vigorously shake or vortex each tube for approximately 30 seconds.[14] d. Observe each tube for dissolution. Classify the solubility as:
- Soluble: Forms a clear, homogeneous solution.
- Partially Soluble: Some of the compound dissolves, but some remains undissolved.
- Insoluble: The compound does not appear to dissolve.[15]

## Mandatory Visualization

### PROTAC Synthesis Workflow

The following diagram illustrates the role of **BnO-PEG4-OH** as a linker in a typical PROTAC synthesis workflow. The hydroxyl group of **BnO-PEG4-OH** can be activated or modified (e.g., tosylated or mesylated) to react with a nucleophilic group on one of the ligands. Subsequently, the benzyl protecting group can be removed (e.g., via hydrogenolysis) to reveal a primary alcohol, which can then be coupled to the second ligand, thus forming the complete PROTAC molecule.



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Caption: Workflow for PROTAC synthesis using **BnO-PEG4-OH**.

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of BnO-PEG4-OH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666790#what-are-the-physical-properties-of-bno-peg4-oh]

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